

Technical Guide: Ethyl 2-(3-ethoxyxan-4-yl)acetate

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Compound of Interest

Compound Name: **Ethyl 2-(3-ethoxyxan-4-yl)acetate**

Cat. No.: **B2513416**

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CAS Number: 2104546-46-3

Audience: Researchers, scientists, and drug development professionals.

Abstract

This technical guide provides a comprehensive overview of **Ethyl 2-(3-ethoxyxan-4-yl)acetate**. Due to the limited publicly available data for this specific compound, this document leverages information on the closely related analog, Ethyl 2-(tetrahydro-2H-pyran-4-yl)acetate (CAS: 103260-44-2), to provide representative data and experimental context. The guide includes physicochemical properties, a detailed experimental protocol for a representative synthesis, and a conceptual workflow diagram. This document aims to serve as a valuable resource for researchers and professionals in the fields of medicinal chemistry and drug development.

Introduction

Ethyl 2-(3-ethoxyxan-4-yl)acetate is a substituted tetrahydropyran derivative. The tetrahydropyran (oxan) ring system is a common scaffold in a variety of biologically active molecules and natural products.^[1] The presence of both an ether and an ester functional group suggests potential applications as a synthetic intermediate in the development of more complex molecules. Compounds containing the tetrahydropyran motif have been explored for a range of biological activities, including as anti-inflammatory, antiviral, and anticancer agents.^[2] ^[3]

Due to the scarcity of specific data for **Ethyl 2-(3-ethoxyoxan-4-yl)acetate**, this guide will focus on providing detailed information for the structurally similar and well-documented compound, Ethyl 2-(tetrahydro-2H-pyran-4-yl)acetate, as a representative analog.

Physicochemical Properties

Quantitative data for **Ethyl 2-(3-ethoxyoxan-4-yl)acetate** is not readily available. The following table summarizes the known physicochemical properties of the analogous compound, Ethyl 2-(tetrahydro-2H-pyran-4-yl)acetate.

Property	Value	Reference
CAS Number	103260-44-2	--INVALID-LINK--
Molecular Formula	C ₉ H ₁₆ O ₃	--INVALID-LINK--
Molecular Weight	172.22 g/mol	--INVALID-LINK--
Appearance	Colorless liquid	--INVALID-LINK--
Boiling Point	73-75 °C at 0.2 mmHg	--INVALID-LINK--
Density	1.0268 g/cm ³ (at 13.4 °C)	--INVALID-LINK--
Refractive Index	1.4572 (at 13.4 °C)	--INVALID-LINK--
Storage Temperature	Room Temperature, Inert atmosphere	--INVALID-LINK--

Experimental Protocols

The following is a representative experimental protocol for the synthesis of the analogous compound, Ethyl 2-(tetrahydro-2H-pyran-4-yl)acetate, from Ethyl (tetrahydro-4H-pyran-4-ylidene)acetate. This method illustrates a common synthetic route for this class of compounds.

Reaction: Hydrogenation of Ethyl (tetrahydro-4H-pyran-4-ylidene)acetate.

Materials:

- Ethyl (tetrahydro-4H-pyran-4-ylidene)acetate (16.0 g, 94 mmol)

- Palladium on carbon (Pd/C)
- Ammonium formate (NH₄COOH)
- Solvent (e.g., Ethanol)

Procedure:

- To a solution of Ethyl (tetrahydro-4H-pyran-4-ylidene)acetate (16.0 g, 94 mmol) in a suitable solvent such as ethanol, add palladium on carbon (catalytic amount).
- Add ammonium formate in portions to the reaction mixture.
- Heat the reaction mixture to 80 °C and monitor the progress of the reaction by thin-layer chromatography (TLC).
- Upon completion of the reaction, cool the mixture to room temperature and filter through a pad of celite to remove the catalyst.
- Concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude product by vacuum distillation to yield Ethyl 2-(tetrahydro-2H-pyran-4-yl)acetate as a colorless oil.

Expected Yield: Quantitative (approximately 16.3 g).

Characterization: The product can be characterized by mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy.

- MS (m/z): 173.2 [M+H]⁺
- ¹H NMR: Spectroscopic data can be found on public databases for CAS 103260-44-2.[\[4\]](#)

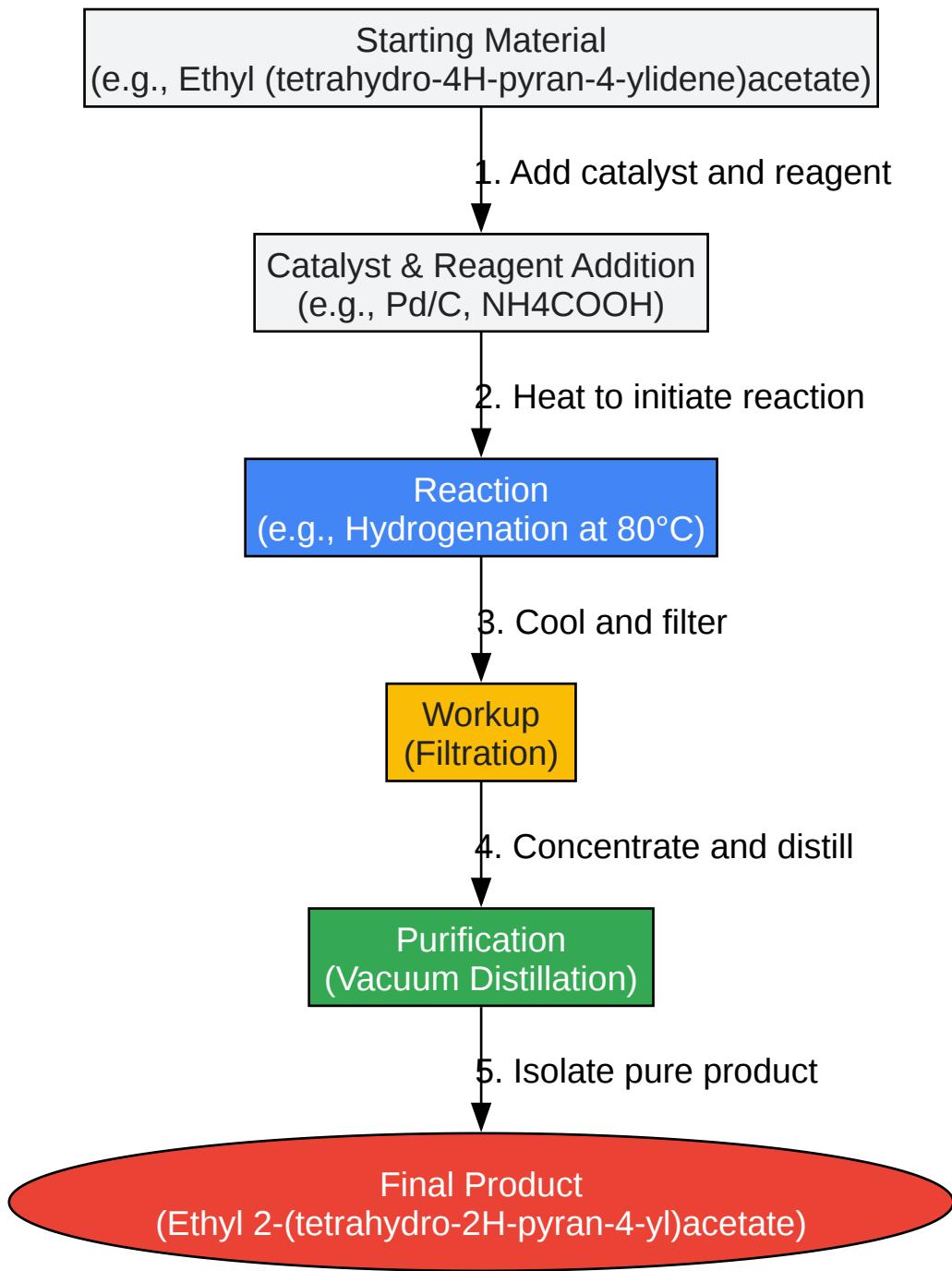
Mandatory Visualizations

Conceptual Synthetic Workflow

The following diagram illustrates a generalized workflow for the synthesis and purification of a substituted ethyl tetrahydropyranyl-acetate, based on the representative protocol described

above.

Conceptual Synthetic Workflow



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